

# Essential Safety and Disposal Procedures for Suberylglycine-d2

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## Compound of Interest

Compound Name: Suberylglycine-d2

Cat. No.: B12413441

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This document provides immediate safety and logistical information for the proper disposal of **Suberylglycine-d2**, catering to researchers, scientists, and professionals in drug development. The following procedures are based on general best practices for laboratory chemical waste management and available data for structurally similar compounds.

Disclaimer: No specific Safety Data Sheet (SDS) with comprehensive disposal instructions for **Suberylglycine-d2** was found. However, an SDS for the closely related compound, Suberylglycine-d4, classifies it as not a hazardous substance or mixture. Similarly, an SDS for N-Suberylglycine-2,2-d2 indicates it is not flammable or combustible, though it recommends standard laboratory personal protective equipment.<sup>[1]</sup> Therefore, it is reasonable to handle **Suberylglycine-d2** as a non-hazardous solid organic chemical. Crucially, all laboratory personnel must consult their institution's Environmental Health and Safety (EHS) office and adhere to local, state, and federal regulations for final disposal verification.

## Key Chemical Data

For easy reference, the following table summarizes the essential identification information for **Suberylglycine-d2**.

Property	Value
Chemical Name	Suberylglycine-d2
Synonyms	8-[(Carboxymethyl-d2)amino]-8-oxooctanoic acid, Suberyl glycine-d2
CAS Number	1219799-02-6
Molecular Formula	C10D2H15NO5
Molecular Weight	233.258 g/mol

## Recommended Disposal Protocol

The following step-by-step protocol outlines the recommended disposal procedure for **Suberylglycine-d2**, assuming it is treated as a non-hazardous solid chemical waste.

Personnel Protective Equipment (PPE):

- Wear standard laboratory attire, including a lab coat, safety glasses with side shields, and chemical-resistant gloves.

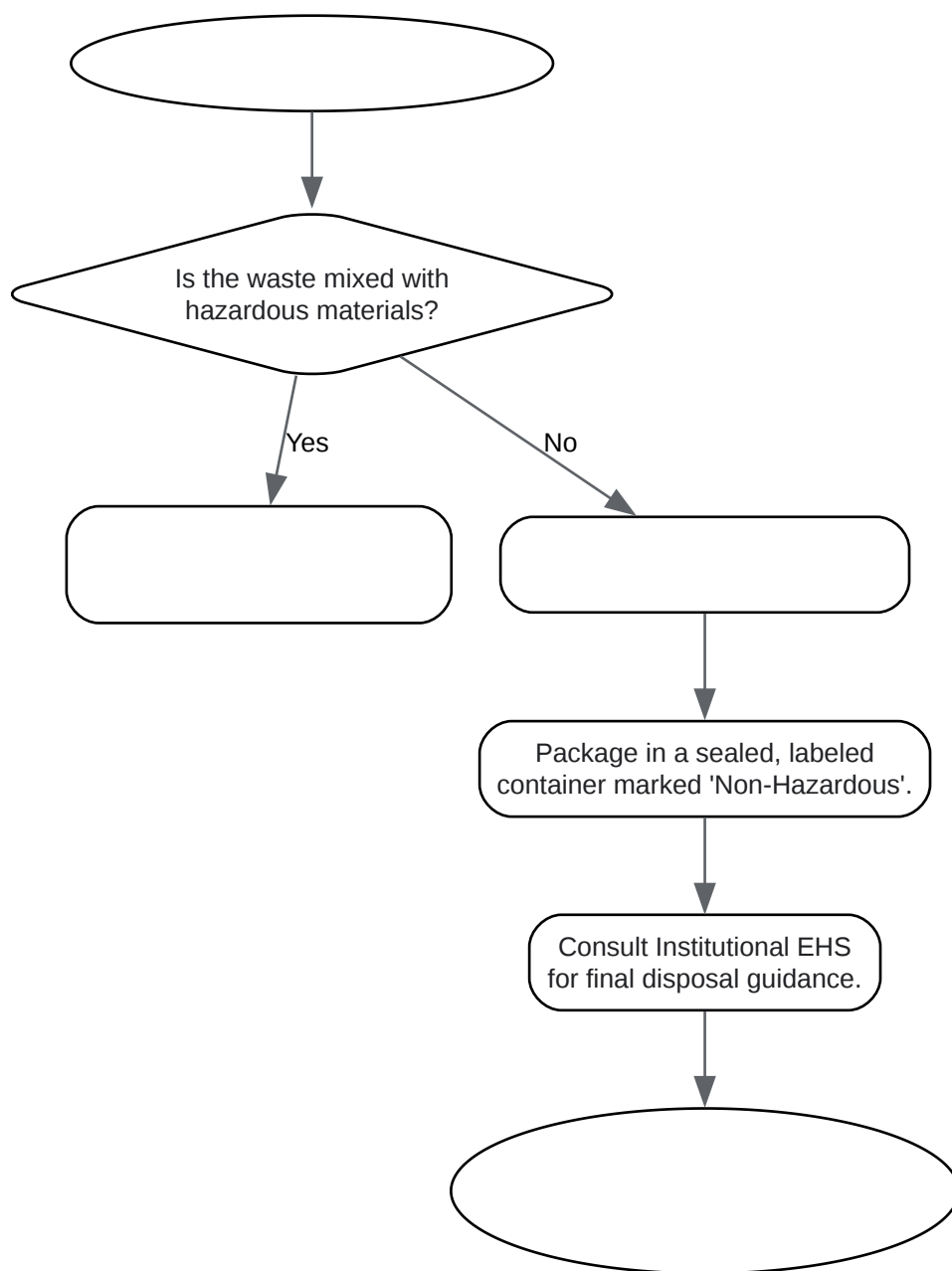
Disposal Steps:

- Initial Assessment: Confirm that the **Suberylglycine-d2** waste is not mixed with any hazardous materials, such as flammable solvents, corrosive chemicals, or toxic substances. If the waste is contaminated, it must be treated as hazardous waste.
- Containerization:
  - Place the solid **Suberylglycine-d2** waste in a chemically compatible, leak-proof primary container. The original product container is often suitable.
  - Ensure the container is securely sealed.
- Labeling:

- Clearly label the primary container with "**Suberylglycine-d2**" and "Non-Hazardous Waste".
- Place the sealed primary container into a larger, durable secondary container for transport.
- Label the outer container as "Non-Hazardous Laboratory Waste".[\[2\]](#)
- Institutional Procedure:
  - Follow your institution's specific procedures for the disposal of non-hazardous solid waste. [\[3\]](#)[\[4\]](#)[\[5\]](#) This may involve placing the securely packaged and labeled waste in a designated collection area for routine pickup by facilities management or EHS.
  - Do not dispose of chemical waste in regular office or breakroom trash receptacles.
- Documentation:
  - Maintain a record of the disposal, including the chemical name, quantity, and date of disposal, in accordance with your laboratory's standard operating procedures.

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Suberylglycine-d2**.



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Caption: Disposal decision workflow for **Suberylglycine-d2**.

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## References

- 1. cdn isotopes.com [cdn isotopes.com]
- 2. Appendix A - Disposal of Nonhazardous Laboratory Waste As Regular Trash for Ithaca Campus [ehs.cornell.edu]
- 3. vumc.org [vumc.org]
- 4. Management of Waste - Prudent Practices in the Laboratory - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 5. sfasu.edu [sfasu.edu]
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